

Navigating the Risks: A Technical Guide to the Safe Handling of Dibromoethylbenzene

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Compound of Interest

Compound Name: Dibromoethylbenzene

Cat. No.: B3051071

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations essential for handling **dibromoethylbenzene** in a laboratory setting. Due to the limited availability of specific toxicological data for this compound, this document incorporates information from safety data sheets, relevant OECD guidelines for chemical testing, and toxicological principles derived from structurally related compounds.

Hazard Identification and Classification

Dibromoethylbenzene is classified as a corrosive substance.^{[1][2][3][4][5]} The primary hazards associated with its handling are severe skin burns and serious eye damage.^{[1][2][3][5][6][7]} It is also recognized as a lachrymator, a substance that irritates the eyes and causes tearing.^[6]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.^{[5][6]}

Signal Word: Danger^{[1][2][4][7]}

Physicochemical and Toxicological Properties

A summary of the available physicochemical and toxicological data for **dibromoethylbenzene** is presented below. It is important to note that the toxicological properties of this material have

not been thoroughly investigated.[1][2][8]

Table 1: Physicochemical Properties of (1,2-Dibromoethyl)benzene

Property	Value	Source
CAS Number	93-52-7	[1][4][5][6][8][9][10]
Molecular Formula	C ₈ H ₈ Br ₂	[1][5][6][8][9][10]
Molecular Weight	263.96 g/mol	[4][5][6][8][9][10]
Appearance	Light yellow powder/solid	[2][3][7]
Melting Point	70-74 °C	[4][5][8]
Boiling Point	139-141 °C @ 15 mmHg	[4][5][8]

Table 2: Toxicological Data Summary for **Dibromoethylbenzene**

Endpoint	Result	Species	Method
Acute Oral Toxicity	Data not available	-	-
Acute Dermal Toxicity	Data not available	-	-
Acute Inhalation Toxicity	Data not available	-	-
Skin Corrosion/Irritation	Causes severe skin burns	Inferred from GHS classification	-
Eye Damage/Irritation	Causes serious eye damage	Inferred from GHS classification	-
Carcinogenicity	Not listed by IARC, NTP, ACGIH, or OSHA	-	[2][8]
Mutagenicity	Data not available	-	-

Exposure Controls and Personal Protective Equipment

Due to the corrosive nature of **dibromoethylbenzene**, stringent exposure controls are necessary to ensure personnel safety.

Engineering Controls:

- Work with **dibromoethylbenzene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#)
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles and a face shield are required where there is a potential for splashing.[\[5\]](#)[\[11\]](#)
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves.[\[1\]](#) Always inspect gloves prior to use and dispose of contaminated gloves properly.
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn. For tasks with a higher risk of exposure, chemical-resistant coveralls may be necessary.[\[5\]](#)[\[11\]](#)
- Respiratory Protection: If engineering controls do not maintain airborne concentrations at a safe level, a NIOSH/MSHA-approved respirator should be used.[\[1\]](#) The specific type of respirator will depend on the potential airborne concentration.

Safe Handling and Storage Procedures

Handling:

- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[1\]](#)[\[2\]](#)

- Wash hands thoroughly after handling.[1]
- Use only in a chemical fume hood.[2][3]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep containers tightly closed when not in use.[2]
- Store away from incompatible materials, which include bases and metals.[2]
- Store in a designated corrosives area.[2]

First Aid Measures

In the event of exposure to **dibromoethylbenzene**, immediate medical attention is required.[2]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1][2] Seek immediate medical attention from an ophthalmologist.[1]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[1][2] Seek immediate medical attention.[2]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If breathing is difficult or has stopped, provide artificial respiration.[1][3] Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[1][2] Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

Spill and Emergency Procedures

Spill Response:

- Small Spills:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE.
- Cover the spill with an inert absorbent material (e.g., sand, vermiculite).
- Carefully sweep up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[2]
- Clean the spill area thoroughly with soap and water.
- Large Spills:
 - Evacuate the area immediately and call for emergency response.
 - Prevent the spill from entering drains or waterways.[1]

Fire and Explosion Hazards:

- **Dibromoethylbenzene** is not considered to be a significant fire hazard, but it can decompose upon heating to produce hazardous gases.
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[2][8]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (hydrogen bromide).[2][3][8]
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[1][2]

Experimental Protocols

The corrosive nature of **dibromoethylbenzene** necessitates standardized testing to evaluate its potential for skin and eye damage. The following are summaries of the relevant OECD test guidelines.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline details a procedure to assess the potential of a substance to cause skin irritation or corrosion.^[3]^[12]

- Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal (typically an albino rabbit).^[3]
- Procedure:
 - The test substance (0.5 g for solids) is applied to a small patch of skin.^[3]
 - The exposure period is typically 4 hours.^[3]
 - After exposure, the substance is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals for up to 14 days.^[3]
- Evaluation: The severity and reversibility of the skin lesions are scored to determine if the substance is an irritant or corrosive.^[3]

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to assess the potential of a substance to cause serious eye damage or irritation.^[2]^[4]

- Principle: A single dose of the test substance is applied into the conjunctival sac of one eye of an experimental animal (typically an albino rabbit).^[4] The other eye serves as a control.^[4]
- Procedure:
 - The test substance is instilled into the eye of a single animal initially.^[2]^[4]
 - The eye is examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.^[4]
 - If a corrosive effect is not observed, the test may be confirmed in up to two additional animals.^[4]^[13]
- Evaluation: The severity and reversibility of the ocular lesions are scored to classify the substance's potential for eye irritation or serious eye damage.^[4]

Potential Mechanisms of Toxicity and Environmental Fate

While specific signaling pathways for **dibromoethylbenzene**-induced toxicity have not been elucidated, its corrosive nature suggests a mechanism involving direct chemical injury to tissues.

Proposed Mechanism of Corrosive Injury:

Halogenated organic compounds can cause tissue damage through several mechanisms, including oxidation and the formation of reactive intermediates.^{[14][15]} The bromine atoms in **dibromoethylbenzene** likely contribute to its reactivity.

- **Hydrolysis and Acid Formation:** In the presence of water in tissues, halogenated hydrocarbons can hydrolyze to form hydrobromic acid (HBr), a strong acid that can cause chemical burns.
- **Oxidative Stress:** Reactive halogen species can be generated, leading to oxidative stress within cells.^{[1][2]} This can result in damage to cellular components such as lipids, proteins, and DNA, ultimately leading to cell death.^{[4][16]}

Caption: Proposed mechanism of **dibromoethylbenzene**-induced corrosive injury.

Experimental Workflow for Hazard Assessment:

A typical workflow for assessing the skin and eye hazards of a chemical like **dibromoethylbenzene** would follow a tiered approach, prioritizing in vitro methods to reduce animal testing.

Caption: Tiered testing strategy for skin and eye hazard assessment.

Environmental Fate:

Limited data is available on the environmental fate of **dibromoethylbenzene**. However, based on its chemical structure as a brominated aromatic hydrocarbon, some general predictions can be made.

- Persistence and Biodegradation: Halogenated organic compounds are generally persistent in the environment and can be resistant to biodegradation.[17] However, some studies have shown that related compounds like 1,2-dibromoethane can be biodegraded under certain conditions.[18][19]
- Bioaccumulation: Due to its lipophilicity (estimated LogP of 3.68), **dibromoethylbenzene** has the potential to bioaccumulate in aquatic organisms.[8]
- Soil and Water: It is expected to adsorb to soil and sediment, with low water solubility.[6]

This guide is intended to provide a foundation for the safe handling of **dibromoethylbenzene**. It is crucial for all personnel to be thoroughly trained on these procedures and to have access to the most current Safety Data Sheet before commencing any work with this chemical.

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